

Application Notes and Protocols for 2-Phenylethyl Propionate in Perfumery

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Compound of Interest

Compound Name: 2-Phenylethyl propionate

Cat. No.: B1680303

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Introduction

2-Phenylethyl propionate (CAS No. 122-70-3), also known as phenethyl propionate, is a versatile fragrance ingredient valued for its sweet, floral, and fruity aroma profile.^{[1][2]} It is an ester of phenethyl alcohol and propionic acid, found naturally in various plants and food items such as guava, peanuts, and cheese.^{[3][4]} In perfumery, it is utilized to impart warmth and sweetness to floral compositions, particularly in rose accords, and to act as a modifier in fruity and oriental blends.^[5] This document provides detailed application notes, safety information, and experimental protocols for the quality control and safety assessment of **2-phenylethyl propionate** for use in fragrance formulations.

Section 1: Physicochemical and Olfactory Properties

2-Phenylethyl propionate is a colorless liquid with a characteristic sweet odor reminiscent of red rose with fruity undertones.^{[4][6]} Its scent profile also includes honey-like and subtle balsamic notes.^[5]

Table 1: Physicochemical Data for **2-Phenylethyl Propionate**

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₂	[3][6]
Molecular Weight	178.23 g/mol	[3][6][7]
CAS Registry Number	122-70-3	[3][6]
Appearance	Colorless liquid	[4][7]
Odor Profile	Sweet, floral (rose), fruity, honey-like	[1][4][5]
Boiling Point	245 °C	[4][6]
Density	1.007 g/mL at 25 °C	[4][6]
Refractive Index (n _{20/D})	1.493	[4][6]
Solubility	Soluble in organic solvents, miscible with alcohols and ether	[1][7]
Flash Point	113 °C	[1]

Section 2: Applications in Perfumery

2-Phenylethyl propionate is a valuable modifier in a wide range of fragrance types.

- **Floral Accords:** It is extensively used to enhance and sweeten rose and other floral compositions, providing a natural-smelling warmth.[5]
- **Fruity Blends:** Its inherent fruitiness makes it an excellent component for creating or modifying fruity notes.[5]
- **Oriental Compositions:** The balsamic warmth of **2-phenylethyl propionate** offers support to the heart notes in oriental fragrances.[5]
- **Blending and Smoothing:** Its properties make it effective in smoothing the transitions between different fragrance notes within a composition.[5]

Recommended usage levels typically range from 0.5% to 20% in a fragrance concentrate, depending on the desired effect.^[5]

Section 3: Safety and Regulatory Information

A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) has been conducted for **2-phenylethyl propionate**.^{[8][9]}

Table 2: Summary of Toxicological Data

Endpoint	Result	Reference
Genotoxicity	Not expected to be genotoxic.	[8]
Repeated Dose Toxicity (NOAEL)	385 mg/kg/day	[8]
Reproductive Toxicity	No NOAEL available; exposure is below the Threshold of Toxicological Concern (TTC).	[8]
Skin Sensitization	No concern for skin sensitization under current declared levels of use.	[8]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic/photoallergenic.	[8]

Based on available data, **2-phenylethyl propionate** is considered safe for use in fragrance compositions under the current industry standards. However, as with all fragrance materials, it should be handled in accordance with good manufacturing practices.^{[10][11]}

Section 4: Experimental Protocols

4.1 Protocol for Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the methodology for determining the purity of **2-phenylethyl propionate** and identifying any potential impurities.

Objective: To quantify the percentage purity of a **2-phenylethyl propionate** sample.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms)
- Helium (carrier gas)
- **2-Phenylethyl propionate** sample
- Methanol (solvent)
- Autosampler vials
- Microsyringe

Procedure:

- Sample Preparation: Prepare a 1% (v/v) solution of the **2-phenylethyl propionate** sample in methanol.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Injection Mode: Split (split ratio 50:1)
 - Injection Volume: 1 µL
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C

- Hold: 5 minutes at 280 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: 40-400 amu
- Data Analysis:
 - Identify the peak corresponding to **2-phenylethyl propionate** based on its retention time and mass spectrum.
 - Integrate the peak area of all detected compounds.
 - Calculate the percentage purity by dividing the peak area of **2-phenylethyl propionate** by the total peak area of all compounds and multiplying by 100.

4.2 Protocol for In Vitro Skin Sensitization Assessment: U-SENS™ Assay

This protocol is based on the OECD Test Guideline 442E and is used to assess the skin sensitization potential of a substance by measuring the activation of dendritic cells.[\[12\]](#)[\[13\]](#)

Objective: To determine if **2-phenylethyl propionate** can induce the activation of dendritic cells, a key event in the skin sensitization adverse outcome pathway.

Materials and Equipment:

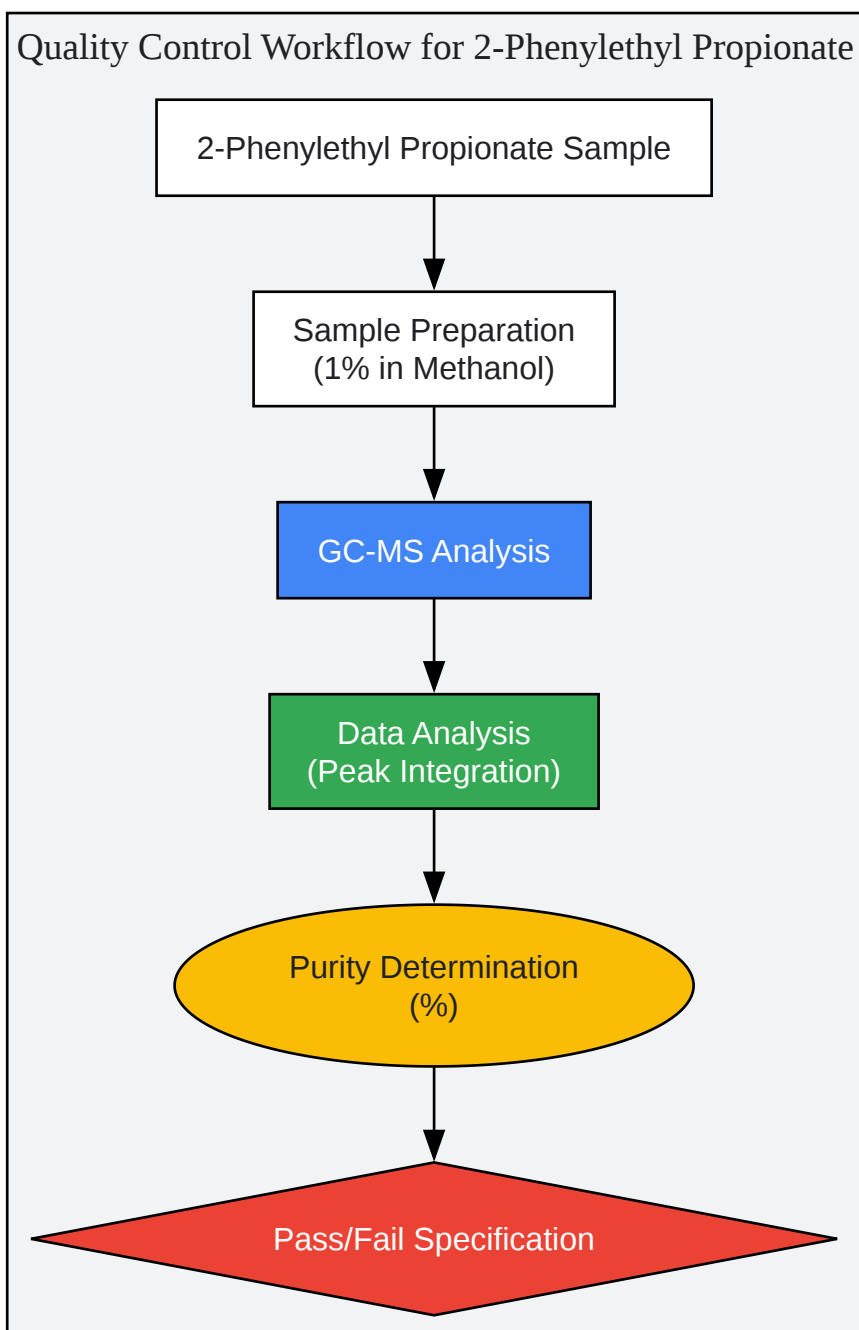
- U937 human cell line
- Cell culture medium and supplements
- Test substance (**2-phenylethyl propionate**) and vehicle control (e.g., DMSO)
- Positive and negative controls
- Flow cytometer
- Antibodies for CD86 surface marker

- 96-well cell culture plates
- Incubator (37 °C, 5% CO₂)

Procedure:

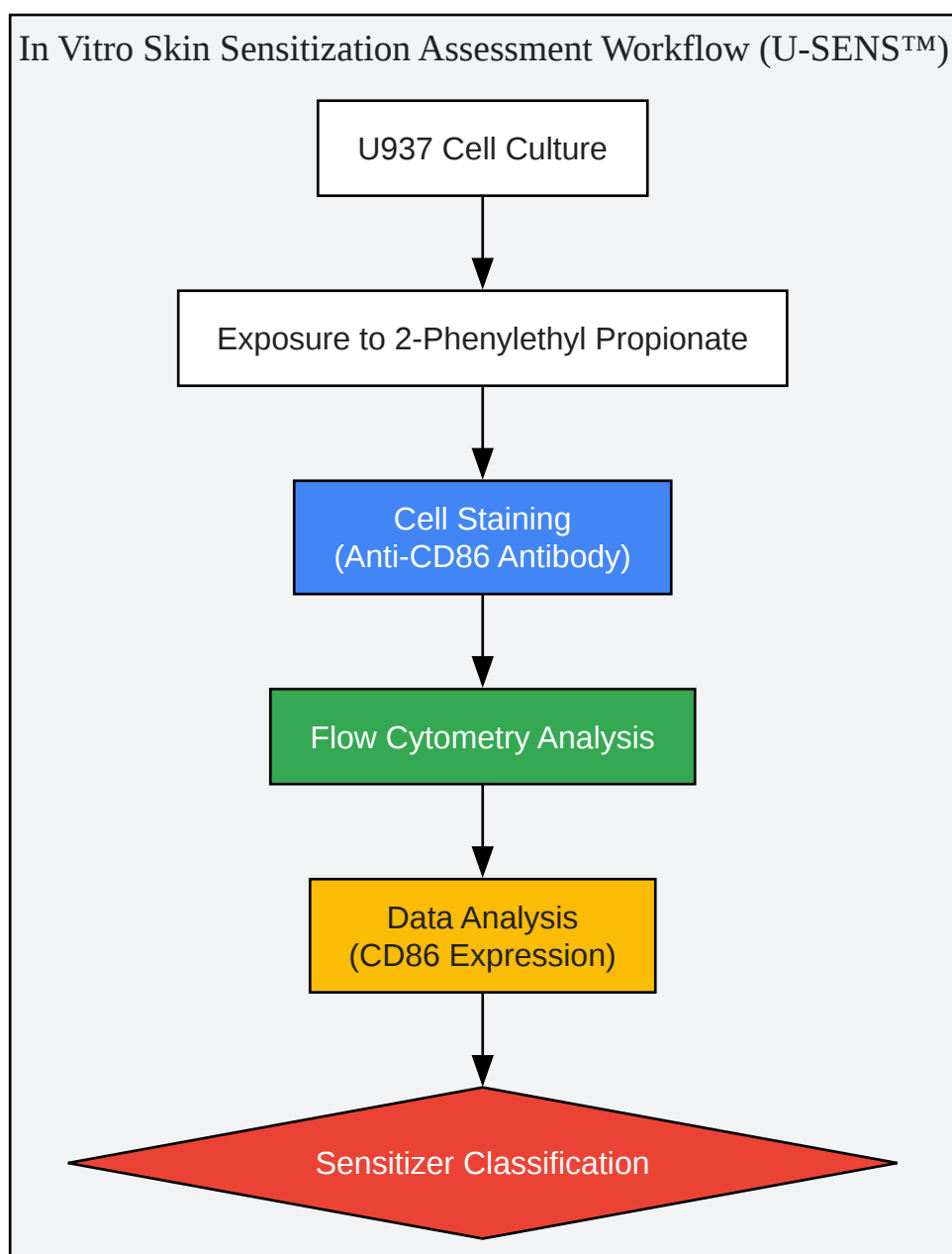
- Cell Culture: Culture U937 cells according to standard laboratory procedures.
- Exposure:
 - Seed the U937 cells into 96-well plates.
 - Prepare a range of concentrations of **2-phenylethyl propionate** in the appropriate vehicle.
 - Expose the cells to the test substance, vehicle control, positive control, and negative control for a defined period (e.g., 48 hours).
- Staining:
 - After exposure, harvest the cells and wash them.
 - Stain the cells with a fluorescently labeled anti-CD86 antibody.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer to quantify the expression of the CD86 surface marker.
- Data Analysis:
 - Calculate the percentage of CD86-positive cells and the mean fluorescence intensity.
 - A substance is considered a sensitizer if it induces a fold-change in CD86 expression above a certain threshold (e.g., ≥ 1.5 -fold) compared to the vehicle control.[\[12\]](#)

Section 5: Visualizations



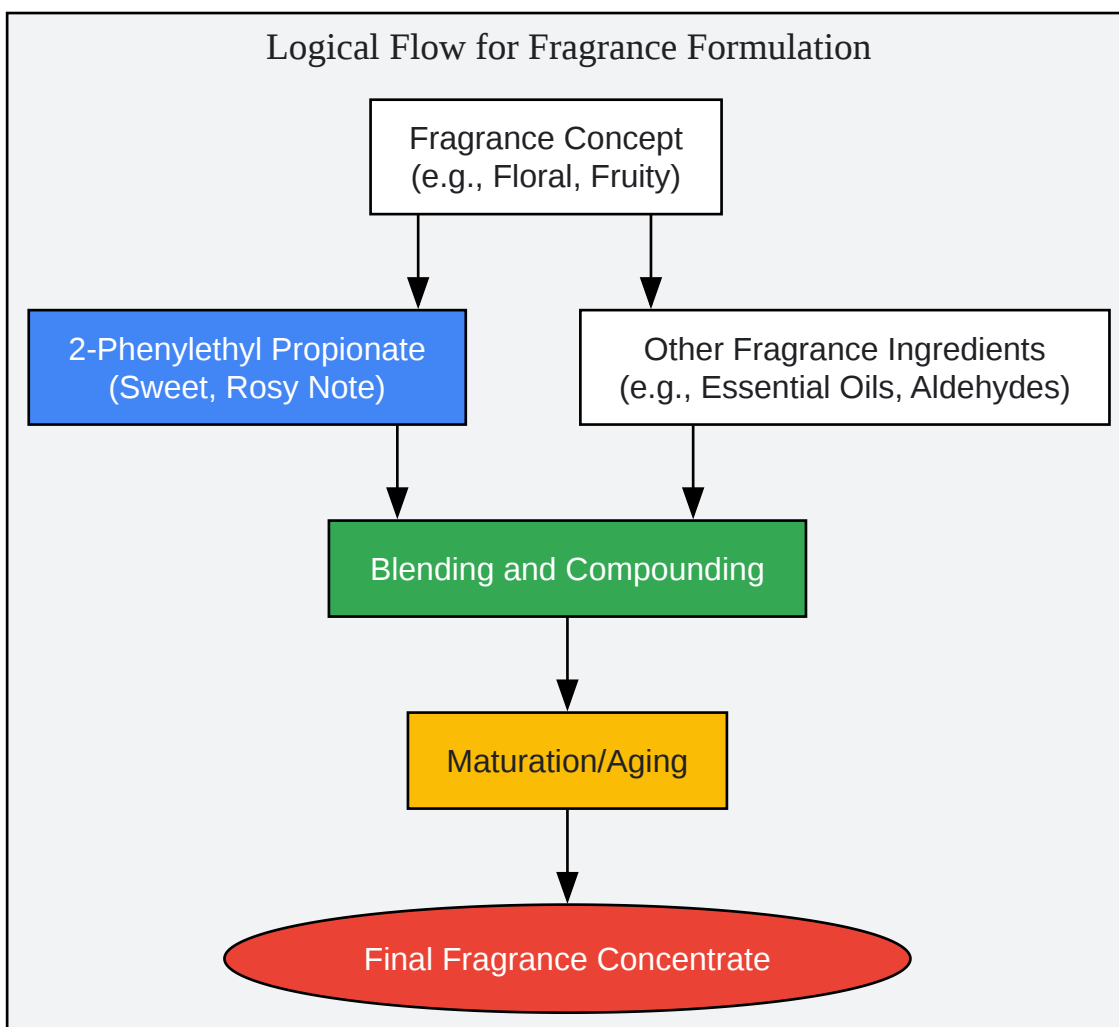
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Caption: Quality Control Workflow for Purity Analysis.



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Caption: Workflow for Skin Sensitization Assessment.



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Caption: Logical Flow of Fragrance Formulation.

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